

In-Depth Technical Guide to 5,9-Epi-phlomiol

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Compound of Interest

Compound Name: 5,9-Epi-phlomiol

Cat. No.: B15382945

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Abstract

5,9-Epi-phlomiol is an iridoid glycoside, a class of secondary metabolites found in a variety of plants. While research on this specific stereoisomer is limited, its related compounds have garnered interest for their potential pharmacological activities. This technical guide provides a summary of the available identifiers for **5,9-Epi-phlomiol**. At present, detailed experimental data on its biological activity and mechanism of action are not available in publicly accessible literature. This document serves as a foundational reference and highlights the need for further investigation into the properties of this compound.

Chemical Identifiers and Properties

A clear identification of a chemical entity is fundamental for research and development. The following table summarizes the key identifiers for **5,9-Epi-phlomiol**.

Identifier	Value	Source
CAS Number	1621908-70-0	CymitQuimica[1]
Molecular Formula	C ₁₇ H ₂₆ O ₁₃	CymitQuimica[1]
Molecular Weight	438.382 g/mol	CymitQuimica[1]
Purity	95%~99%	CymitQuimica[1]

Biological Activity and Pharmacological Potential

While specific studies on the biological activities of **5,9-Epi-phlomiol** are not currently available, research on a related compound, 9-epi-Phlomiol, suggests potential pharmacological relevance. It is important to note that stereochemistry can significantly impact the biological activity of a molecule.

General biological activities attributed to the broader class of iridoid glycosides and the related compound 9-epi-Phlomiol include:

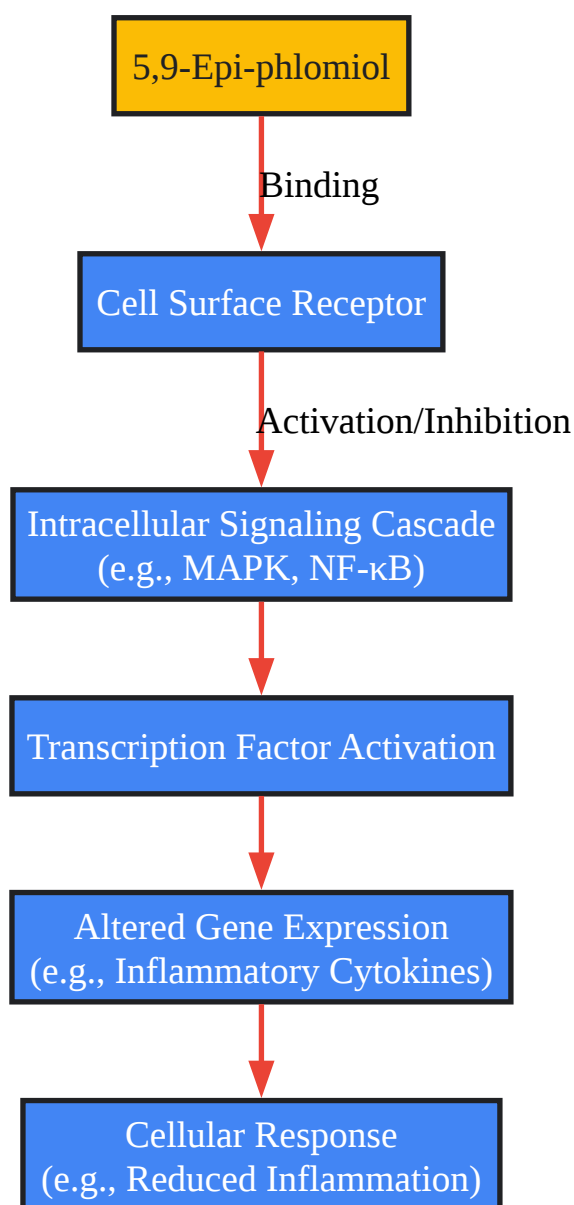
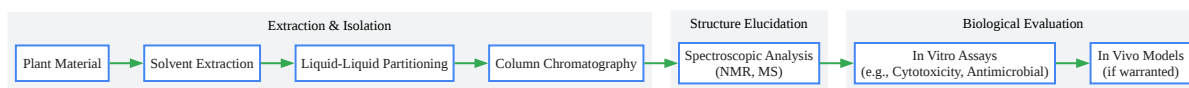
- **Antimicrobial Properties:** Potential efficacy against various pathogens.
- **Cytotoxic Effects:** Possible activity against cancer cell lines.
- **Anti-inflammatory Action:** Potential to modulate inflammatory pathways.

Note: The above activities are extrapolated from a related compound and the broader chemical class. Rigorous experimental validation is required to determine if **5,9-Epi-phlomiol** exhibits similar properties.

Experimental Protocols

Detailed experimental protocols for the synthesis, isolation, or biological evaluation of **5,9-Epi-phlomiol** are not described in the currently available scientific literature. For researchers interested in investigating this compound, general methodologies for the extraction and analysis of iridoid glycosides from plant sources can be adapted.

General Workflow for Iridoid Glycoside Research:



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References

- 1. bocsci.com [bocsci.com]
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